

# Solubility Profile of 1-Phenyl-2-Nitropropene: A Technical Guide

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## Compound of Interest

Compound Name: 2-Nitropropene

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This technical guide provides a comprehensive overview of the solubility of 1-phenyl-**2-nitropropene** (P2NP), a key intermediate in the synthesis of various pharmaceuticals. Understanding the solubility of P2NP in different organic solvents is crucial for its synthesis, purification, and subsequent chemical transformations. This document compiles available quantitative and qualitative solubility data, details relevant experimental protocols for solubility determination, and provides a visual workflow for its synthesis and purification.

## Quantitative Solubility Data

The solubility of 1-phenyl-**2-nitropropene** has been determined in several common organic solvents. The following table summarizes the available quantitative data at an unspecified ambient temperature. It is generally observed that the solubility of organic solids, such as P2NP, in organic solvents increases with temperature.

Solvent	Solubility (mg/mL)	Molar Solubility (mol/L)
N,N-Dimethylformamide (DMF)	30	0.184
Dimethyl sulfoxide (DMSO)	30[1]	0.184
Ethanol	10	0.061

Molar solubility was calculated using the molar mass of 1-phenyl-**2-nitropropene** (163.17 g/mol ).

## Qualitative Solubility Information

In addition to the quantitative data, 1-phenyl-**2-nitropropene** is reported to be soluble in a range of other organic solvents, though specific quantitative values are not readily available in the literature. It is described as being practically insoluble in water.

Soluble in:

- Acetone[2]
- Chloroform
- Dichloromethane
- Methanol

## Experimental Protocols for Solubility Determination

The determination of the solubility of a compound like 1-phenyl-**2-nitropropene** can be performed using several established laboratory methods. The choice of method often depends on the required accuracy, the amount of substance available, and the nature of the solvent. Two common methods are the gravimetric method and the spectroscopic method.

### Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid.

Principle: A saturated solution of the compound is prepared at a specific temperature. A known volume or mass of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solid solute is determined.

Detailed Methodology:

- **Saturation:** An excess amount of 1-phenyl-**2-nitropropene** is added to the chosen organic solvent in a sealed container, such as a flask with a stopper.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant, controlled temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated. This can take several hours.
- **Separation of Undissolved Solid:** The saturated solution is carefully separated from the excess undissolved solid. This is typically achieved by filtration through a pre-weighed filter paper or by centrifugation followed by decantation of the supernatant. It is crucial to maintain the temperature during this step to prevent precipitation or further dissolution.
- **Solvent Evaporation:** A precisely measured volume or mass of the clear, saturated filtrate is transferred to a pre-weighed, dry container (e.g., an evaporating dish or a beaker).
- **Drying and Weighing:** The solvent is removed by evaporation. This can be done at ambient temperature, under a gentle stream of an inert gas, or in a vacuum oven at a temperature that is high enough to remove the solvent but low enough to avoid decomposition of the 1-phenyl-**2-nitropropene**. The container with the dry solid residue is then weighed.
- **Calculation:** The mass of the dissolved 1-phenyl-**2-nitropropene** is determined by subtracting the initial weight of the empty container from the final weight of the container with the dried residue. The solubility can then be expressed in various units, such as grams per 100 mL of solvent or moles per liter.

## Spectroscopic Method

For compounds that have a distinct chromophore, UV-Vis spectroscopy can be a rapid and sensitive method for determining solubility. 1-phenyl-**2-nitropropene** has a conjugated system and thus absorbs UV radiation, making this method suitable.

**Principle:** A saturated solution is prepared, and after removing any undissolved solid, the solution is diluted to a concentration that falls within the linear range of a previously established calibration curve (absorbance vs. concentration). The concentration of the diluted solution is determined from its absorbance, and from this, the concentration of the original saturated solution is calculated.

### Detailed Methodology:

- **Calibration Curve:** A series of standard solutions of 1-phenyl-**2-nitropropene** of known concentrations in the chosen solvent are prepared. The UV-Vis absorbance of each standard is measured at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). A calibration curve is constructed by plotting absorbance versus concentration.
- **Saturation and Equilibration:** A saturated solution is prepared as described in the gravimetric method (steps 1 and 2).
- **Separation:** The undissolved solid is removed by filtration or centrifugation, ensuring the temperature is maintained.
- **Dilution:** A known volume of the clear saturated solution is carefully diluted with the same solvent to a concentration that is within the range of the calibration curve. The dilution factor must be accurately recorded.
- **Absorbance Measurement:** The absorbance of the diluted solution is measured at the  $\lambda_{\text{max}}$ .
- **Concentration Determination:** The concentration of the diluted solution is determined from the calibration curve.
- **Calculation:** The concentration of the original saturated solution (i.e., the solubility) is calculated by multiplying the concentration of the diluted solution by the dilution factor.

## Synthesis and Purification Workflow

The most common laboratory synthesis of 1-phenyl-**2-nitropropene** is the Henry reaction (also known as a nitroaldol reaction), which is a type of Knoevenagel condensation.<sup>[3]</sup> This reaction involves the condensation of benzaldehyde with nitroethane in the presence of a basic catalyst. The subsequent purification of the crude product heavily relies on its solubility characteristics, typically involving recrystallization from a suitable solvent.



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Caption: Workflow for the synthesis and purification of 1-phenyl-**2-nitropropene**.

This guide provides a foundational understanding of the solubility of 1-phenyl-**2-nitropropene**. For specific applications, it is recommended that researchers determine the solubility under their precise experimental conditions, as factors such as temperature, pressure, and the presence of impurities can influence solubility.

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## References

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